

NMR Characterization Methodology for Aniline-Derived Organophosphorus Compounds

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Compound Focus: Aniline phosphinate

CAS No.: 82395-88-8

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The table below summarizes the general experimental protocols for NMR characterization from the available literature, which focused on phosphonates and α -aminophosphonates synthesized from aniline derivatives.

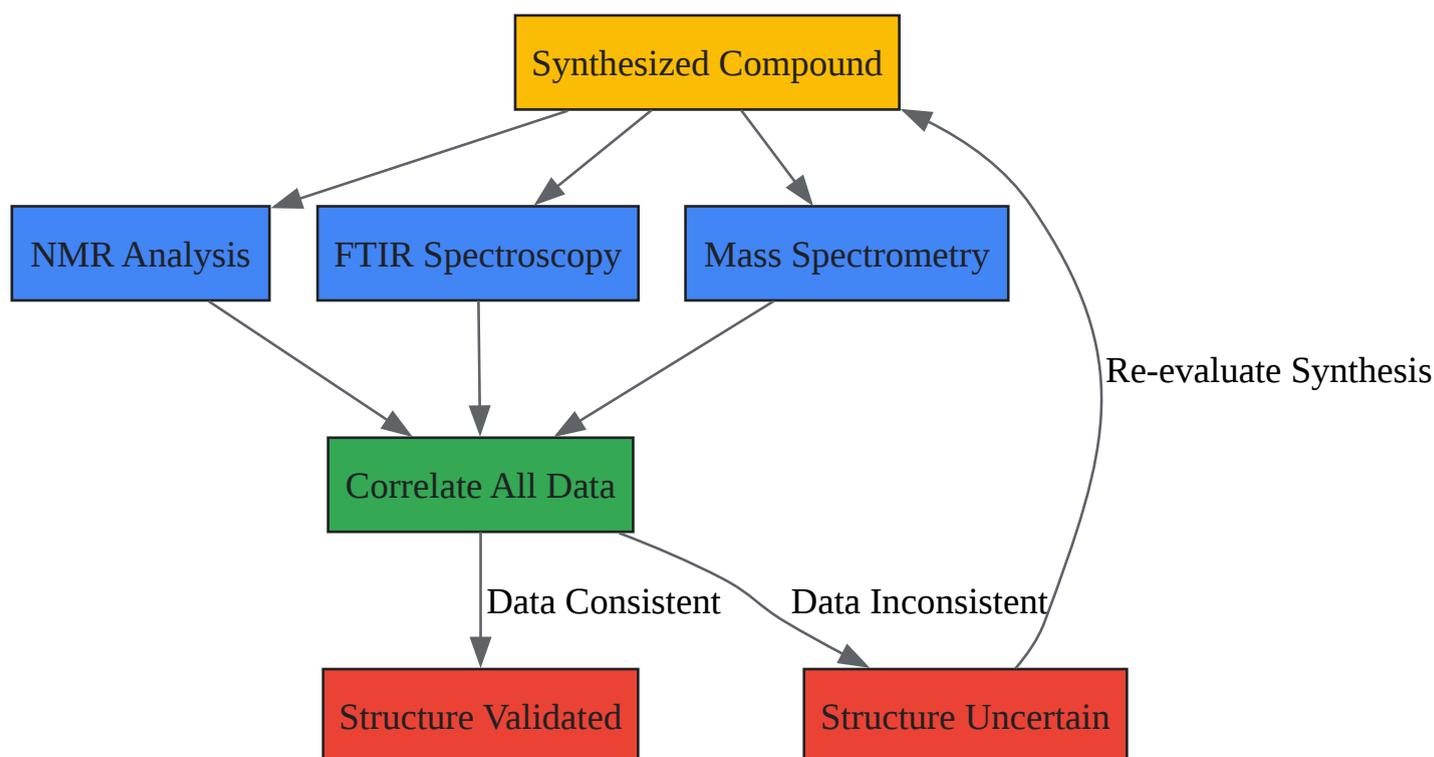
Aspect of Characterization	Reported Experimental Protocol / Conditions
Instrumentation	Bruker spectrometers operating at frequencies such as 360 MHz, 300 MHz, and 250 MHz for (^1H); 90 MHz, 75 MHz, or 63 MHz for (^{13}C); and 101 MHz or 121 MHz for (^{31}P) NMR [1] [2].
Sample Preparation	Specific details on sample concentration or solvent volume were not provided in the available sources. The compounds were characterized as part of their synthesis verification [1] [2].
Key Spectral Data	Chemical shifts reported for (^1H), (^{13}C), and (^{31}P) nuclei, providing fingerprints for the molecular structure [1] [2]. The (^{31}P) NMR signal is particularly crucial for confirming the phosphorus environment.
Related Compound	Studies characterized diethyl hydroxyphenyl α-aminophosphonates [1] and 4-phenyldiazenyl phenyl aminophosphonates [2], which are phosphonates synthesized using anilines.

How to Approach Method Validation

Since a direct protocol for **aniline phosphinates** is not available, you can establish a robust validation method by adapting and extending the general principles from related compounds.

- **Leverage Existing Protocols:** The instrumentation and basic procedures for (^1H), (^{13}C), and (^{31}P) NMR from the phosphonate studies are directly applicable [1] [2]. These form a solid baseline for your experimental workflow.
- **Perform Control Experiments:** To validate your specific phosphinate product, include control samples such as the starting aniline and any synthetic intermediates. Comparing their NMR spectra with your final product helps confirm successful reaction and purity.
- **Utilize Complementary Techniques:** The search results show that researchers commonly use other spectroscopic methods alongside NMR for cross-validation. Consider incorporating:
 - **FTIR (Fourier-Transform Infrared) Spectroscopy:** To identify functional groups (P=O, P-O-C, etc.) [1].
 - **Mass Spectrometry (HRMS):** For determining exact molecular mass and confirming molecular structure [2].
 - **Elemental Analysis (CHN):** To verify elemental composition [2].

The following diagram outlines a potential experimental workflow for characterizing and validating an aniline-derived phosphinate, building upon the principles found in the literature.



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References

1. New promising generation of phosphates α - ... [sciencedirect.com]
2. Synthesis, characterization, antibacterial activity, DFT and ... [sciencedirect.com]

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